

Commercial Availability and Application of Apalutamide-d4 Analytical Standard: A Technical Guide

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Compound of Interest

Compound Name: Apalutamide D4

Cat. No.: B8117028

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of the Apalutamide-d4 analytical standard, a critical tool for researchers and professionals in drug development. This document outlines key suppliers, product specifications, and a detailed experimental protocol for its application in bioanalytical methods.

Apalutamide-d4, the deuterium-labeled analogue of the potent androgen receptor inhibitor Apalutamide, serves as an ideal internal standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use ensures accuracy and precision in the determination of Apalutamide concentrations in various biological matrices.

Commercial Availability

Apalutamide-d4 analytical standards are available from several reputable suppliers. The following table summarizes the offerings from key vendors. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	Product Name	Catalog Number	Purity	Available Quantities
MedchemExpress	Apalutamide-d4	HY-16335S	>99%	1mg, 5mg, 10mg
Simson Pharma	Apalutamide D4	Not specified	High Purity (CoA provided)	Inquire for details
SynZeal	Apalutamide D4	SZ-A086D04	High Purity (CoA provided)	Inquire for details
DC Chemicals	Apalutamide D4	Not specified	High Purity	Inquire for details
GlpBio	Apalutamide D4	GC60589	>98%	1mg, 5mg, 10mg

Experimental Protocol: Quantification of Apalutamide in Human Plasma using LC-MS/MS with Apalutamide-d4 as an Internal Standard

This section details a typical experimental protocol for the analysis of Apalutamide in human plasma, adapted from established bioanalytical methods.

Materials and Reagents

- Apalutamide analytical standard
- Apalutamide-d4 internal standard
- Human plasma (blank)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (deionized, 18 MΩ·cm)

- Protein precipitation solvent (e.g., Acetonitrile)

Preparation of Stock and Working Solutions

- Apalutamide Stock Solution (1 mg/mL): Accurately weigh and dissolve Apalutamide in methanol.
- Apalutamide-d4 Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve Apalutamide-d4 in methanol.[\[1\]](#)
- Working Solutions: Prepare serial dilutions of the Apalutamide stock solution in 50% methanol to create calibration standards and quality control (QC) samples at various concentrations. Prepare a working solution of the Apalutamide-d4 IS at an appropriate concentration (e.g., 100 ng/mL) in 50% methanol.

Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (calibration standard, QC, or unknown), add 20 μ L of the Apalutamide-d4 IS working solution.
- Vortex briefly.
- Add 300 μ L of cold acetonitrile to precipitate plasma proteins.
- Vortex for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject an aliquot (e.g., 5 μ L) into the LC-MS/MS system.

LC-MS/MS Conditions

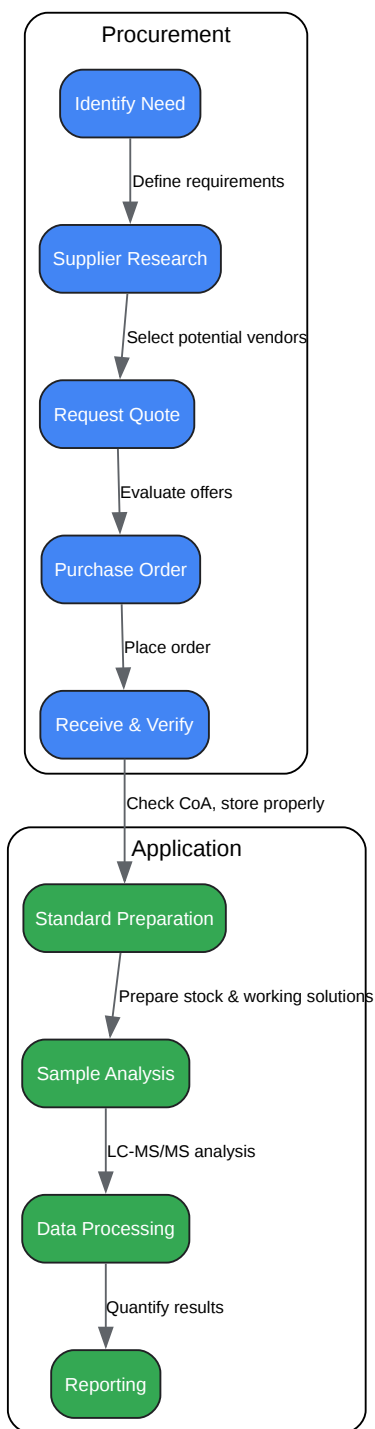
- Liquid Chromatography (LC) System: A high-performance liquid chromatography system.

- Column: A suitable reversed-phase column (e.g., C18, 50 x 2.1 mm, 3.5 μ m).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Apalutamide: m/z 478.1 \rightarrow 365.1
 - Apalutamide-d4: m/z 482.1 \rightarrow 369.1
- Data Analysis: Quantify Apalutamide by calculating the peak area ratio of the analyte to the internal standard.

Workflow for Procurement and Use of Apalutamide-d4 Analytical Standard

The following diagram illustrates the typical workflow from identifying the need for an analytical standard to its final use in a research or development setting.

Procurement and Use of Apalutamide-d4 Analytical Standard

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Caption: Workflow for procuring and using an analytical standard.

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References

- 1. frontiersin.org [frontiersin.org]
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